

Benzoylcholine Chloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzoylcholine chloride*

Cat. No.: *B1359953*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Benzoylcholine chloride** (CAS Number: 2964-09-2). The following sections detail the hazardous properties, necessary precautions, and emergency procedures for the safe use of this compound in a laboratory setting.

Hazard Identification and Classification

Benzoylcholine chloride is classified as a hazardous substance.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^[1] As a neurotoxin, it can cause somnolence, convulsions, and respiratory depression.^[2]

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4^[1]
- Acute Toxicity, Dermal: Category 4^[1]
- Acute Toxicity, Inhalation: Category 4^[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H332: Harmful if inhaled[1]

Toxicological Data

Comprehensive toxicological data for **Benzoylcholine chloride** is not widely available in public databases. The primary available quantitative measure is:

Route	Species	Value	Reference
Intraperitoneal	Mouse	LD50: 49 mg/kg	[2]

Further research is recommended to ascertain specific LD50 and LC50 values for oral, dermal, and inhalation routes in other species.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Benzoylcholine chloride** to minimize exposure risk.

Engineering Controls:

- Work should be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.

Personal Protective Equipment (PPE):

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary if engineering controls are insufficient or during spill cleanup.

General Hygiene Practices:

- Avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Do not breathe dust.[\[2\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical advice. [2]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage:

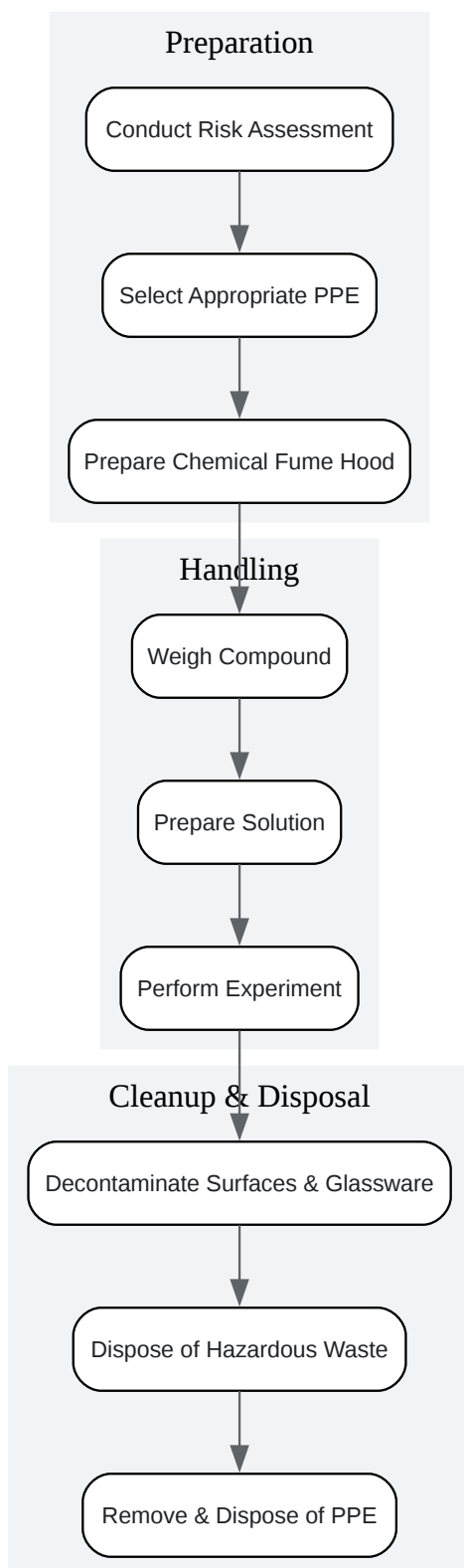
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The compound is hygroscopic and should be protected from moisture.[\[2\]](#)
- Store refrigerated.[\[2\]](#)

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.

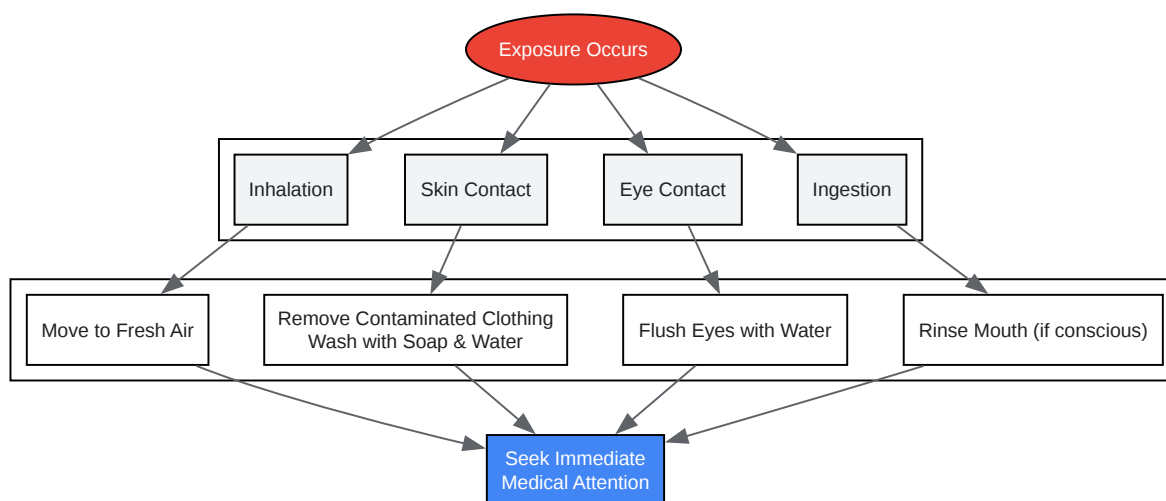
Experimental Workflows and Logical Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling of **Benzoylcholine chloride**.



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Caption: Standard Laboratory Handling Workflow for **Benzoylcholine Chloride**.



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Caption: First Aid Procedures for **Benzoylcholine Chloride** Exposure.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available. However, a general protocol for handling **Benzoylcholine chloride** in a research setting would involve the following steps:

- Preparation:
 - A comprehensive risk assessment must be performed before any new procedure.
 - Ensure all necessary PPE is available and in good condition.
 - The chemical fume hood should be tested to ensure it is functioning correctly.
 - Prepare all necessary equipment and reagents within the fume hood.

- Compound Handling:
 - The solid compound should be weighed out in the fume hood on a tared weigh boat.
 - To prepare a solution, the solvent should be added slowly to the solid in a suitable container within the fume hood.
 - All manipulations of the stock solution and subsequent dilutions should be performed in the fume hood.
- Post-Experiment:
 - All surfaces and glassware that have come into contact with **Benzoylcholine chloride** must be decontaminated.
 - All contaminated waste, including PPE, must be disposed of in a designated hazardous waste container.
 - The work area should be thoroughly cleaned after the procedure is complete.

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References

- 1. Benzoylcholine chloride | C₁₂H₁₈ClNO₂ | CID 76298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lewisu.edu [lewisu.edu]
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